

2-(2-Chloroethanesulfonyl)ethan-1-amine proper disposal procedures

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Compound of Interest

Compound Name: 2-(2-Chloroethanesulfonyl)ethan-1-amine

CAS No.: 139261-28-2

Cat. No.: B14262536

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Safe Handling & Disposal: 2-(2-Chloroethanesulfonyl)ethan-1-amine

Executive Safety Summary

- Compound Class: Masked Vinyl Sulfone / Alkylating Agent.
- Primary Hazard: The 2-chloroethyl sulfonyl moiety () is a "masked" electrophile. Under physiological or basic conditions (pH > 7.5), it undergoes -elimination to form a Vinyl Sulfone.
- Risk: Vinyl sulfones are potent Michael acceptors that irreversibly alkylate DNA and protein thiols (cysteine residues), acting as sensitizers, vesicants, or potential mutagens.
- Disposal Strategy: Controlled Nucleophilic Scavenging. You must chemically convert the reactive chloroethyl group into a stable, non-toxic thiosulfate adduct before the waste leaves

the fume hood.

Physical & Chemical Profile

Property	Data	Operational Implication
CAS No.	821-48-7 (HCl salt)	Verify label integrity before use. [1] [2] [3] [4]
Physical State	White to off-white crystalline solid	High dust potential; use static-free weighing tools.
Solubility	Highly soluble in water, DMSO	Spills can be diluted but spread quickly; containment is critical.
Reactivity	Base-Sensitive	DO NOT mix with base without a scavenger present. Generates toxic vinyl sulfone immediately.
Incompatibilities	Strong oxidizers, Hypochlorites (Bleach)	WARNING: Do not use Bleach. It reacts with the primary amine to form toxic chloramines.

Personal Protective Equipment (PPE) Matrix

Zone	Equipment	Specification
Respiratory	N95 or P100 Respirator	Mandatory if handling powder outside a biosafety cabinet/fume hood.
Dermal	Double Gloving	Inner: Nitrile (4 mil). Outer: Nitrile (8 mil) or Neoprene. Change outer gloves every 30 mins.
Ocular	Chemical Splash Goggles	Face shield recommended if handling volumes > 100 mL.
Body	Tyvek® Lab Coat	Impervious apron required for liquid handling.

Deactivation & Disposal Protocol (The "Thiosulfate Quench")

Principle: Simple hydrolysis (adding water/base) is dangerous because it generates the free vinyl sulfone. This protocol uses Sodium Thiosulfate as a "soft" nucleophile to trap the vinyl sulfone as it forms, converting it into a harmless Bunte salt (alkyl thiosulfate).

Reagents Needed:

- Sodium Thiosulfate Pentahydrate ().
- Sodium Hydroxide (1 M NaOH).
- pH Strips or Meter.
- Dedicated Hazardous Waste Container (HDPE).

Step-by-Step Procedure:

Step 1: Preparation of Scavenger Solution

- Dissolve the waste **2-(2-Chloroethanesulfonyl)ethan-1-amine** in water to a concentration of 5% (w/v).
- Calculate the moles of amine present.
- Add 2.0 equivalents of Sodium Thiosulfate relative to the amine.
 - Why? Excess thiosulfate ensures kinetics favor scavenging over polymerization or protein alkylation.

Step 2: Controlled Activation (The Critical Step)

- Place the solution on a magnetic stirrer inside a fume hood.
- Slowly add 1 M NaOH dropwise while monitoring pH.
- Target pH: 9.0 – 10.0.
 - Mechanism:[5][6][7][8][9] The base triggers the elimination of HCl, forming the vinyl sulfone. The thiosulfate immediately attacks the double bond.
 - Reaction:

Step 3: Incubation

- Stir the mixture at room temperature for 4 hours (or overnight for >10g quantities).
- Ensure pH remains >9; add more NaOH if it drops (HCl release consumes base).

Step 4: Neutralization & Verification

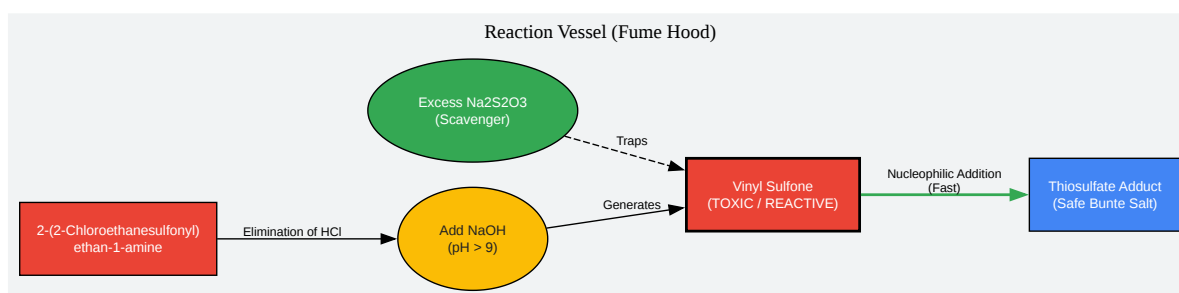
- After incubation, adjust pH back to 6.0 – 8.0 using dilute HCl or Sulfuric Acid.
- Validation (Optional but Recommended): Test a small aliquot with 4-(p-nitrobenzyl)pyridine (NBP). A lack of purple color indicates the alkylating agent is destroyed.

Step 5: Final Disposal

- Label the container: "Deactivated Sulfone Waste – Contains Thiosulfates."
- Dispose of as Non-Halogenated Organic Waste (or Aqueous Waste depending on solvent content) through your facility's EHS hazardous waste stream.
- DO NOT pour down the drain unless explicitly authorized by your local wastewater authority.

Mechanism of Action (Visualized)

The following diagram illustrates the "Activation-Scavenging" pathway utilized in this protocol.



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Caption: The chemical pathway for deactivation. Note that the toxic Vinyl Sulfone intermediate is generated transiently but immediately sequestered by the thiosulfate scavenger.

Emergency Procedures

Scenario	Immediate Action
Skin Contact	Do not scrub. Wash gently with soap and water for 15 mins.[1][3] Scrubbing drives the alkylator deeper into the dermis.
Eye Contact	Flush with water for 15 mins.[1][3][4][10] Seek immediate ophthalmological support.
Spill (Solid)	Cover with wet paper towels to prevent dust. Scoop into a bag. Treat surface with 10% Thiosulfate solution.
Spill (Liquid)	Absorb with vermiculite.[4] Treat the waste container with Thiosulfate/NaOH as described above.

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